

Application Notes and Protocols for GS-493 Stock Solution Preparation in DMSO

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a stock solution of the selective SHP2 inhibitor, **GS-493**, in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

GS-493 is a potent and selective inhibitor of the protein tyrosine phosphatase SHP2 (PTPN11), a key signaling node in various cellular processes.[1][2][3] Accurate preparation of a **GS-493** stock solution is the first critical step for in vitro and in vivo studies investigating its therapeutic potential. DMSO is a common solvent for dissolving many organic compounds for biological assays.

Quantitative Data Summary

A clear understanding of the physicochemical properties of **GS-493** is essential for its proper handling and use. The table below summarizes the key quantitative data for **GS-493**.



Property	Value	Source
Molecular Weight	510.44 g/mol	[1]
Chemical Formula	C21H14N6O8S	[4]
Solubility in DMSO	1 mg/mL	
Recommended Storage	Aliquot and freeze at -20°C after reconstitution.	_
Stock Solution Stability	Stable for up to 3 months at -20°C.	_

Experimental Protocol: Preparation of a 10 mM GS-493 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **GS-493** in DMSO.

Materials:

- GS-493 powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile pipette tips

Procedure:

- Equilibrate Reagents: Allow the **GS-493** powder and DMSO to reach room temperature before use. This prevents condensation from forming on the compound and in the solvent.
- Weighing GS-493:



- Tare a clean, empty microcentrifuge tube on the analytical balance.
- Carefully weigh out 5.10 mg of GS-493 powder into the tared microcentrifuge tube.

Adding DMSO:

 Using a calibrated pipette, add 1 mL of DMSO to the microcentrifuge tube containing the GS-493 powder.

· Dissolution:

- Cap the tube securely.
- Vortex the solution vigorously for 1-2 minutes until the GS-493 powder is completely
 dissolved. Visually inspect the solution to ensure no solid particles remain. Gentle warming
 in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.

Aliquoting:

 Once the GS-493 is fully dissolved, dispense the 10 mM stock solution into smaller, singleuse aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.

Storage:

 Store the aliquots at -20°C. As per supplier information, stock solutions are stable for up to 3 months when stored under these conditions.

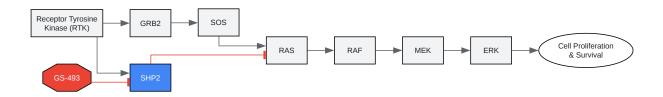
Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling GS-493 and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for GS-493 and DMSO for detailed safety information.



Signaling Pathway and Experimental Workflow Visualization

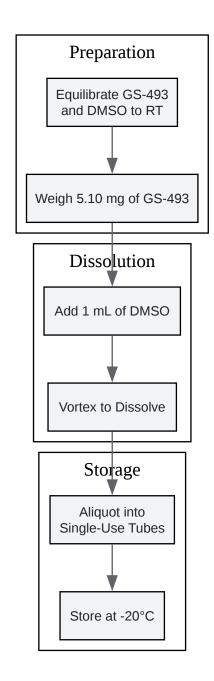
The following diagrams illustrate the role of SHP2 in cellular signaling and the workflow for preparing the **GS-493** stock solution.



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Caption: SHP2's role in the RAS/MAPK signaling pathway and its inhibition by GS-493.





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Caption: Experimental workflow for preparing a 10 mM GS-493 stock solution in DMSO.

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